

Application Notes and Protocols: Preparation of Delamanid-D4 Stock Solutions

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These application notes provide a detailed protocol for the preparation of **Delamanid-D4** stock solutions for use in various research applications. **Delamanid-D4** is the deuterium-labeled form of Delamanid, an antimycobacterial agent that inhibits the synthesis of mycolic acids, crucial components of the mycobacterial cell wall[1][2][3]. Due to its isotopic labeling, **Delamanid-D4** is frequently utilized as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate measurement of Delamanid in biological matrices[4].

Data Presentation: Physicochemical Properties of Delamanid-D4

A clear understanding of the physicochemical properties of **Delamanid-D4** is essential for accurate stock solution preparation. The key properties are summarized in the table below.



Property	Value	Reference(s)
Synonyms	OPC-67683-d4	[5]
Molecular Formula	C25H21D4F3N4O6	[6]
Molecular Weight	538.51 g/mol	[1][5]
Appearance	White to off-white crystalline solid	[6][7]
Purity	≥98%	[7]
Solubility (at room temperature)	DMSO: ≥ 20 mg/mL (37.14 mM)DMF: ≥ 25 mg/mL (46.42 mM)	[5][8]
Insolubility	Practically insoluble in water	[9]
Storage (Solid Form)	Store at -20°C for up to 4 years	[7]

Experimental Protocol: Preparation of a 10 mM Delamanid-D4 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Delamanid-D4** in high-purity dimethyl sulfoxide (DMSO).

Materials:

- Delamanid-D4 solid powder (≥98% purity)
- Anhydrous/Dry Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Inert gas (e.g., Argon or Nitrogen)
- Sterile, amber glass vials or polypropylene cryovials with secure caps
- Calibrated analytical balance



- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Pre-handling Preparation:
 - Allow the vial containing **Delamanid-D4** solid and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
 Hygroscopic DMSO can significantly impact the solubility of the compound[5][10].
 - Ensure all glassware and equipment are clean, dry, and free of contaminants.
- Weighing Delamanid-D4:
 - Tare the analytical balance with a clean, empty weighing vessel (e.g., a microcentrifuge tube or weighing paper).
 - Carefully weigh the desired amount of **Delamanid-D4** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.385 mg of **Delamanid-D4**.
 - Calculation: Mass (mg) = Desired Concentration (mM) × Volume (L) × Molecular Weight (g/mol)
 - Mass = 10 mmol/L × 0.001 L × 538.51 g/mol = 0.53851 g = 5.385 mg
- Solvent Addition:
 - Transfer the weighed **Delamanid-D4** powder to a sterile amber vial appropriate for the final volume.
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial. For the 5.385 mg example, add 1.0 mL of DMSO.



 It is recommended to purge the headspace of the vial with an inert gas like argon or nitrogen before capping to minimize oxidation[7].

Dissolution:

- Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles. If particles remain, sonicate the vial in an ultrasonic water bath for 5-10 minutes[8]. Gentle warming to 37°C can also aid dissolution[8].
- Repeat vortexing and sonication until the solution is clear and homogenous.

· Aliquoting and Storage:

- Once fully dissolved, it is best practice to aliquot the stock solution into smaller, single-use volumes in sterile cryovials[8]. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage of Stock Solutions:

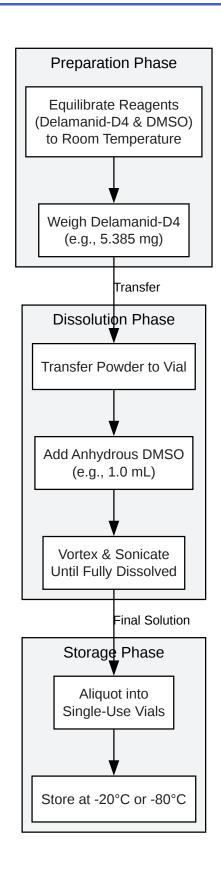
Proper storage is critical to maintain the stability and integrity of the **Delamanid-D4** stock solution.

Storage Temperature	Shelf Life	Reference(s)
-20°C	1 month	[5][8]
-80°C	6 months	[5][8]

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Delamanid-D4** stock solution.





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Caption: Workflow for preparing **Delamanid-D4** stock solution.



Safety Precautions

- **Delamanid-D4** should be handled as a potentially hazardous material.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, at all times.
- All handling of the solid powder and preparation of the stock solution should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use[7].

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